

An In-depth Technical Guide to the Physicochemical Properties of 3-Mercaptopropanol

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Compound of Interest

Compound Name: *3-Mercaptopropanol*

Cat. No.: B7801479

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Introduction

3-Mercaptopropanol (CAS No. 19721-22-3), also known as 3-sulfanylpropan-1-ol, is a bifunctional organic compound containing both a primary alcohol and a primary thiol functional group.^[1] This unique structure allows it to participate in a wide range of chemical reactions, making it a valuable reagent in organic synthesis and materials science.^{[1][2]} Its ability to form self-assembled monolayers (SAMs) on noble metal surfaces, particularly gold, has led to its extensive use in surface modification, nanotechnology, and the development of biosensors.^[2] ^[3] This guide provides a comprehensive overview of the core physicochemical properties of **3-Mercaptopropanol**, detailed experimental protocols for their determination, and a key application in the formation of SAMs.

Physicochemical Properties

The following tables summarize the key physicochemical properties of **3-Mercaptopropanol**.

Table 1: General and Physical Properties

Property	Value	Reference(s)
Molecular Formula	C ₃ H ₈ OS	[1]
Molecular Weight	92.16 g/mol	[2]
Appearance	Clear, colorless liquid	[1]
Odor	Strong, unpleasant	[1]
Density	1.067 g/mL at 20 °C	[2]
Boiling Point	81-82 °C at 10 mmHg	[2]
Refractive Index (n _{20/D})	1.495	[2]
Flash Point	85 °C (185 °F)	[2]
Vapor Pressure	0.188 mmHg at 25 °C	[2]
pKa	10.05 ± 0.10 (Predicted)	[2]
Solubility	Soluble in water	[1]

Table 2: Spectroscopic Data

Spectrum Type	Key Features/Notes
¹ H NMR	Data available, provides structural confirmation.
¹³ C NMR	Data available for structural elucidation.
IR Spectroscopy	Characteristic peaks for O-H and S-H stretching.
Mass Spectrometry	Provides information on the molecular weight and fragmentation pattern.

Experimental Protocols

This section details generalized experimental methodologies for the determination of key physicochemical properties and a common application of **3-Mercaptopropanol**.

Determination of Boiling Point (Micro Method)

This method is suitable for determining the boiling point of a small volume of liquid.

Apparatus:

- Thiele tube or similar heating apparatus
- Thermometer
- Capillary tube (sealed at one end)
- Small test tube
- Heating oil (e.g., mineral oil)
- Bunsen burner or hot plate

Procedure:

- Fill the small test tube with approximately 0.5 mL of **3-Mercaptopropanol**.
- Place the capillary tube, sealed end up, into the test tube containing the liquid.
- Attach the test tube to the thermometer using a rubber band or wire, ensuring the bulb of the thermometer is level with the bottom of the test tube.
- Suspend the assembly in the Thiele tube filled with heating oil, making sure the liquid level is above the sample but below the opening of the test tube.^[4]
- Gently heat the side arm of the Thiele tube.^[4] Convection currents will ensure uniform heating.^[4]
- As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube.
- Continue gentle heating until a continuous and rapid stream of bubbles is observed.
- Turn off the heat and allow the apparatus to cool slowly.

- The boiling point is the temperature at which the stream of bubbles stops and the liquid begins to enter the capillary tube.[\[4\]](#) Record this temperature.

Determination of Density using a Digital Density Meter (ASTM D4052)

This method provides a precise and rapid determination of liquid density.[\[5\]](#)[\[6\]](#)[\[7\]](#)

Apparatus:

- Digital density meter with an oscillating U-tube.[\[8\]](#)
- Syringe or automated sampler for sample injection.
- Thermostatically controlled bath to maintain the measurement temperature.

Procedure:

- Calibrate the digital density meter with two reference standards (e.g., dry air and distilled water) at the desired temperature.
- Ensure the oscillating U-tube is clean and dry.
- Introduce a small volume of **3-Mercaptopropanol** (typically 0.7-1.0 mL) into the U-tube, ensuring there are no air bubbles.[\[6\]](#)[\[8\]](#)
- Allow the sample to thermally equilibrate to the set temperature.
- The instrument measures the change in the oscillation frequency of the U-tube caused by the mass of the sample.[\[8\]](#)
- The density is then calculated by the instrument based on the calibration data.[\[8\]](#)
- Record the density value at the specified temperature.

Determination of Refractive Index using an Abbe Refractometer

This is a standard method for measuring the refractive index of liquids.

Apparatus:

- Abbe refractometer
- Constant temperature water bath
- Dropper or pipette
- Lens tissue
- Solvent for cleaning (e.g., ethanol or isopropanol)

Procedure:

- Turn on the refractometer and the light source.
- Connect the refractometer to the constant temperature water bath set to the desired temperature (e.g., 20 °C). Allow the prisms to equilibrate.
- Open the prism assembly and clean the surfaces of both the illuminating and refracting prisms with a suitable solvent and a soft lens tissue.
- Place a few drops of **3-Mercaptopropanol** onto the surface of the refracting prism.
- Close the prism assembly and ensure the liquid spreads evenly between the two prisms.
- Look through the eyepiece and adjust the coarse and fine control knobs until the dividing line between the light and dark fields is sharp and centered in the crosshairs.
- If a color fringe is observed, adjust the chromaticity screw to eliminate it.
- Read the refractive index value from the instrument's scale.
- Clean the prisms thoroughly after the measurement.

Formation of Self-Assembled Monolayers (SAMs) on a Gold Substrate

This protocol describes a common application of **3-Mercaptopropanol** in surface modification.
[9][10]

Materials and Equipment:

- Gold-coated substrate (e.g., gold-coated silicon wafer or glass slide)
- **3-Mercaptopropanol**
- Absolute ethanol (200 proof)
- Piranha solution (7:3 mixture of concentrated H_2SO_4 and 30% H_2O_2) - EXTREME CAUTION IS REQUIRED
- Deionized water
- Clean glass or polypropylene containers
- Tweezers
- Nitrogen gas source
- Sonicator

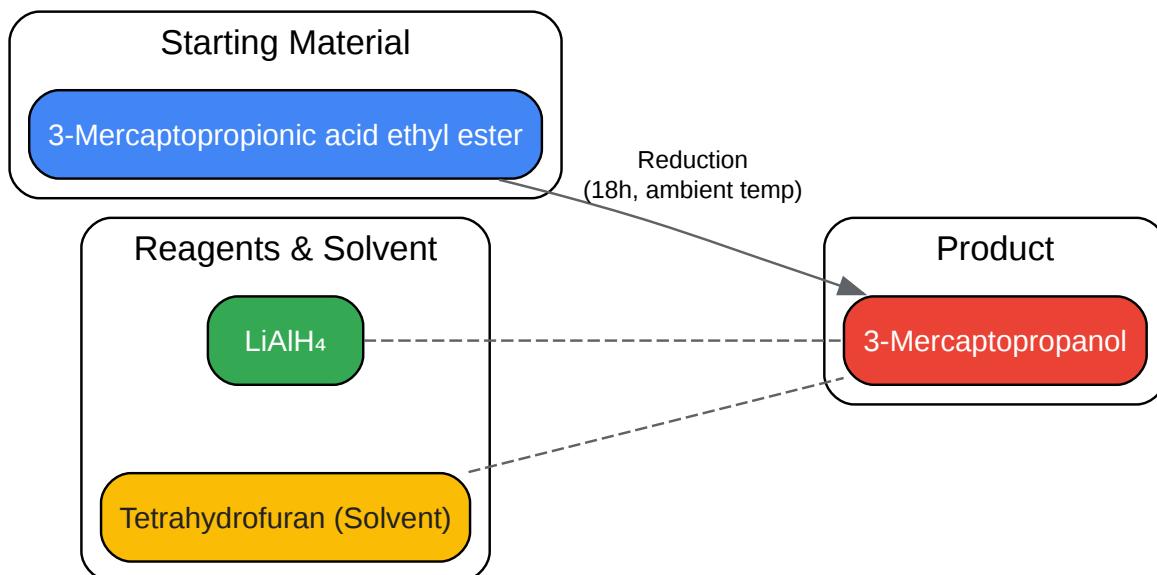
Procedure:

- Substrate Cleaning:
 - Immerse the gold substrate in piranha solution for 1-5 minutes to remove organic contaminants. (Warning: Piranha solution is extremely corrosive and reactive. Handle with extreme care in a fume hood with appropriate personal protective equipment).
 - Rinse the substrate thoroughly with deionized water, followed by absolute ethanol.
 - Dry the substrate under a stream of nitrogen gas.

- Solution Preparation:
 - Prepare a 1 mM solution of **3-Mercaptopropanol** in absolute ethanol in a clean container.
- Monolayer Assembly:
 - Immerse the clean, dry gold substrate into the thiol solution.[[10](#)]
 - To minimize oxidation, it is recommended to purge the container with nitrogen gas before sealing.
 - Allow the self-assembly to proceed for 18-24 hours at room temperature to form a well-ordered monolayer.[[11](#)]
- Post-Assembly Rinsing and Drying:
 - Remove the substrate from the thiol solution with tweezers.
 - Rinse the substrate thoroughly with absolute ethanol to remove any non-chemisorbed molecules.[[9](#)]
 - For improved cleanliness, the substrate can be sonicated in fresh ethanol for 1-3 minutes. [[9](#)][[10](#)]
 - Dry the substrate again under a stream of nitrogen gas.
 - The functionalized substrate is now ready for characterization or further use.

Synthesis of 3-Mercaptopropanol

A common laboratory synthesis of **3-Mercaptopropanol** involves the reduction of 3-mercaptopropionic acid or its esters.[[1](#)] The following diagram illustrates a representative synthetic pathway.



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Synthesis of **3-Mercaptopropanol** via reduction.

Conclusion

3-Mercaptopropanol is a versatile chemical with well-defined physicochemical properties. Its bifunctional nature makes it an important building block in various synthetic applications. The protocols provided herein offer standardized methods for the determination of its key properties and for its application in forming self-assembled monolayers, a cornerstone technique in surface science and nanotechnology. Understanding these fundamental properties and experimental procedures is crucial for the effective utilization of **3-Mercaptopropanol** in research, development, and various industrial applications.

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